

Synonyms for 2-(2-Methoxyphenoxy)-2-methylpropanoic acid

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Compound of Interest

Compound Name: 2-(2-Methoxyphenoxy)-2-methylpropanoic acid

Cat. No.: B1348131

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An In-depth Technical Guide to **2-(2-Methoxyphenoxy)-2-methylpropanoic acid** and its Synonyms

This technical guide provides a comprehensive overview of **2-(2-Methoxyphenoxy)-2-methylpropanoic acid**, a compound of interest for researchers, scientists, and professionals in drug development. This document details its chemical identity, synthesis, biological activity, and relevant experimental protocols.

Chemical Identity and Synonyms

2-(2-Methoxyphenoxy)-2-methylpropanoic acid is a synthetic compound belonging to the class of phenoxy acids, which are structurally related to fibrates, a class of lipid-lowering drugs.

Table 1: Synonyms and Identifiers

Name/Identifier	Value
IUPAC Name	2-(2-Methoxyphenoxy)-2-methylpropanoic acid
CAS Number	53498-60-5
Molecular Formula	C ₁₁ H ₁₄ O ₄
Synonyms	2-(2-methoxyphenoxy)-2-methyl-propanoic acid, 2-(2-methoxyphenoxy)-2-methyl-propionic acid, 2-Methyl-2-(o-methoxyphenoxy)propionic acid

Physicochemical Properties

The physical and chemical properties of **2-(2-Methoxyphenoxy)-2-methylpropanoic acid** are summarized below. These properties are essential for its handling, formulation, and in experimental settings.

Table 2: Physicochemical Data

Property	Value
Molecular Weight	210.23 g/mol
Appearance	White solid (estimated)
Boiling Point	316.5 °C at 760 mmHg
Flash Point	118.9 °C
Density	1.157 g/cm ³
Solubility	Soluble in alcohol. Estimated water solubility: 3129 mg/L @ 25 °C.

Synthesis and Experimental Protocols

The synthesis of **2-(2-Methoxyphenoxy)-2-methylpropanoic acid** can be achieved through a Williamson ether synthesis, a common method for forming ethers. This involves the reaction of a phenoxide with an alkyl halide.

General Synthesis Protocol

A plausible synthetic route involves the reaction of guaiacol (2-methoxyphenol) with ethyl 2-bromo-2-methylpropionate in the presence of a base, followed by hydrolysis of the resulting ester.

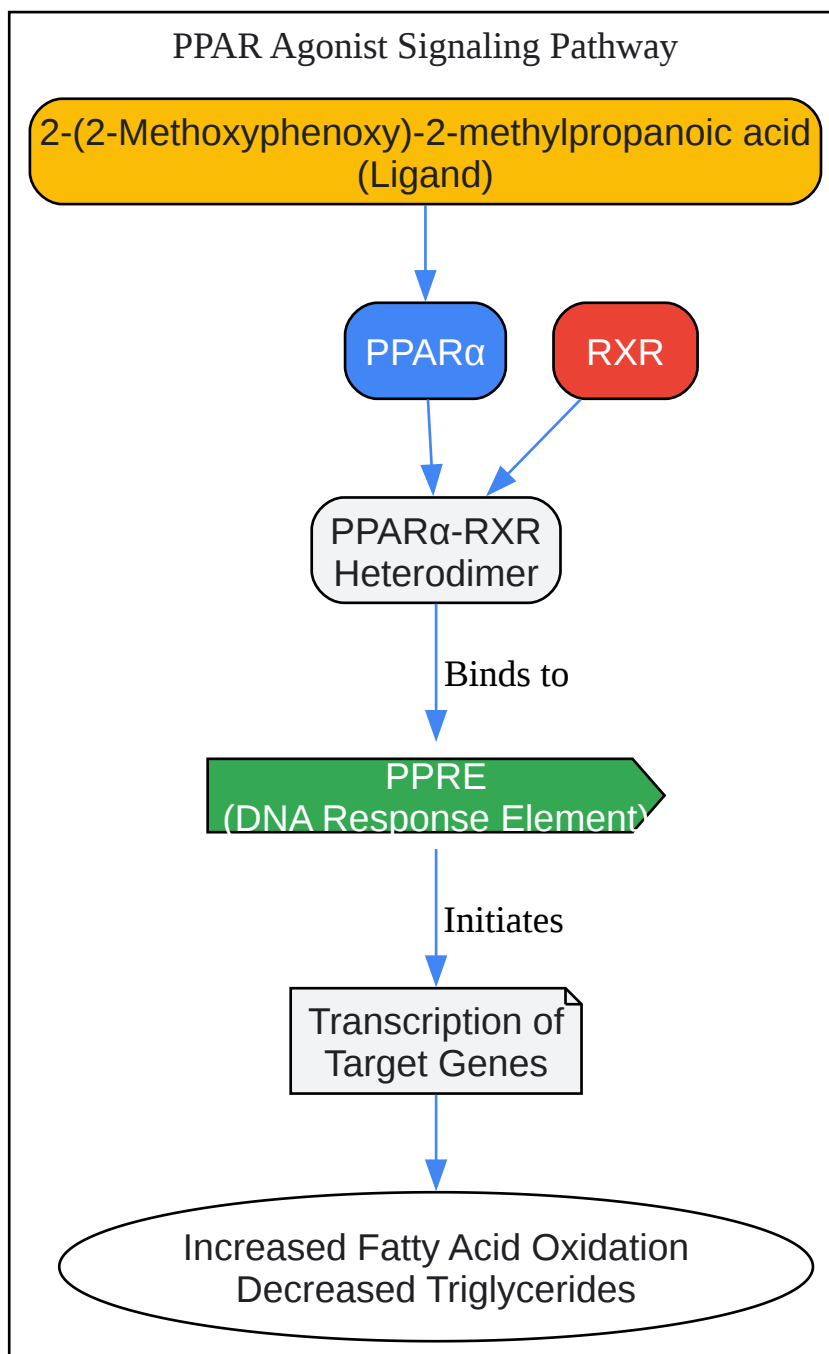
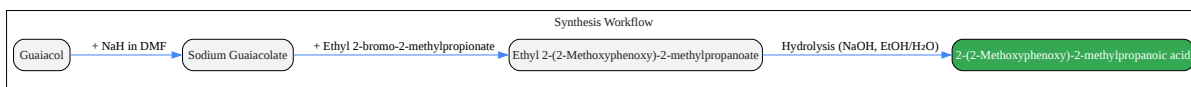
Materials:

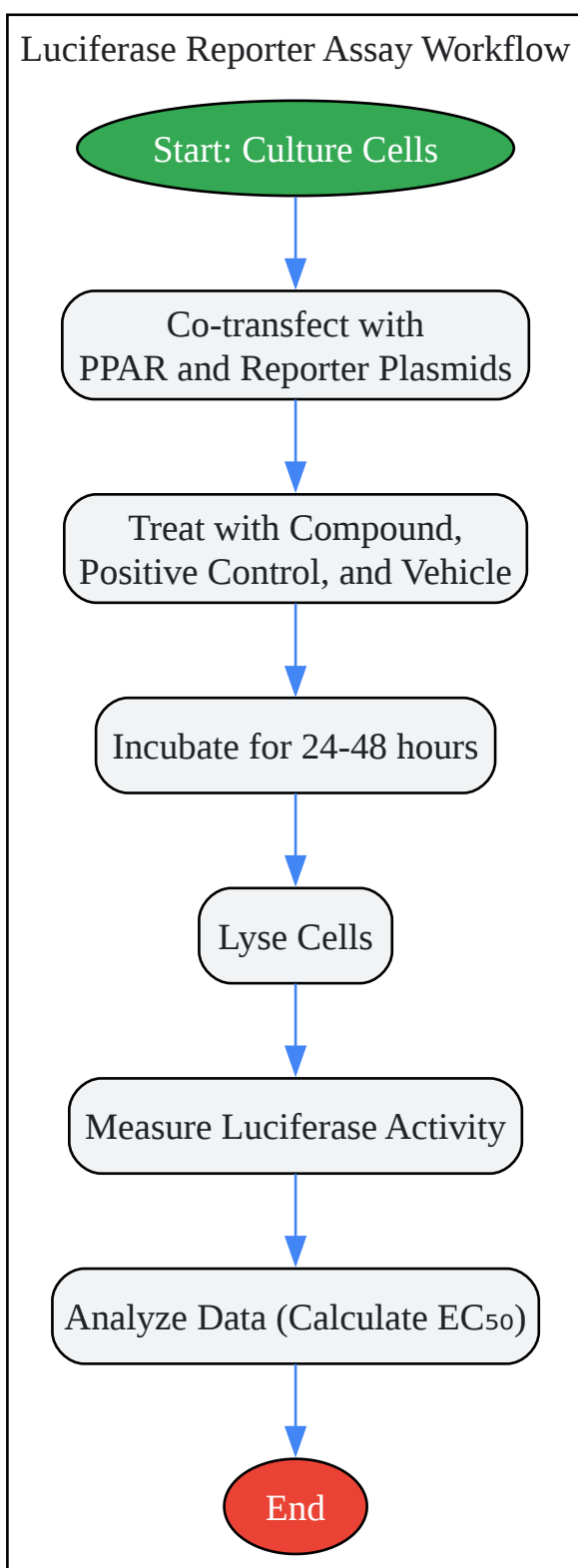
- Guaiacol (2-methoxyphenol)
- Sodium hydride (NaH) or another suitable base
- Anhydrous N,N-Dimethylformamide (DMF) or another polar aprotic solvent
- Ethyl 2-bromo-2-methylpropionate
- Sodium hydroxide (NaOH)
- Ethanol
- Hydrochloric acid (HCl)
- Diethyl ether or other suitable extraction solvent
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- **Formation of the Phenoxide:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve guaiacol in anhydrous DMF. Cool the solution in an ice bath and add sodium hydride portion-wise with stirring. Allow the reaction to stir at room temperature for 30 minutes to an hour to ensure complete formation of the sodium salt of guaiacol.
- **Etherification:** To the solution of the phenoxide, add ethyl 2-bromo-2-methylpropionate dropwise at room temperature. Heat the reaction mixture to 60-80 °C and stir for several hours until the reaction is complete (monitored by Thin Layer Chromatography).

- **Work-up and Extraction of the Ester:** After cooling to room temperature, quench the reaction by carefully adding water. Extract the aqueous mixture with diethyl ether. Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude ethyl 2-(2-methoxyphenoxy)-2-methylpropanoate.
- **Hydrolysis to the Carboxylic Acid:** Dissolve the crude ester in a mixture of ethanol and aqueous sodium hydroxide solution. Stir the mixture at room temperature or with gentle heating for several hours to hydrolyze the ester.
- **Isolation of the Final Product:** After the hydrolysis is complete, remove the ethanol under reduced pressure. Dilute the remaining aqueous solution with water and wash with diethyl ether to remove any unreacted ester. Acidify the aqueous layer with hydrochloric acid to precipitate the **2-(2-Methoxyphenoxy)-2-methylpropanoic acid**. Collect the solid by vacuum filtration, wash with cold water, and dry. The product can be further purified by recrystallization.





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